

# Application Note: $^1\text{H}$ and $^{13}\text{C}$ NMR Spectral Assignment for 1,2-Dimethylnaphthalene

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## Compound of Interest

Compound Name: 1,2-Dimethylnaphthalene

Cat. No.: B110214

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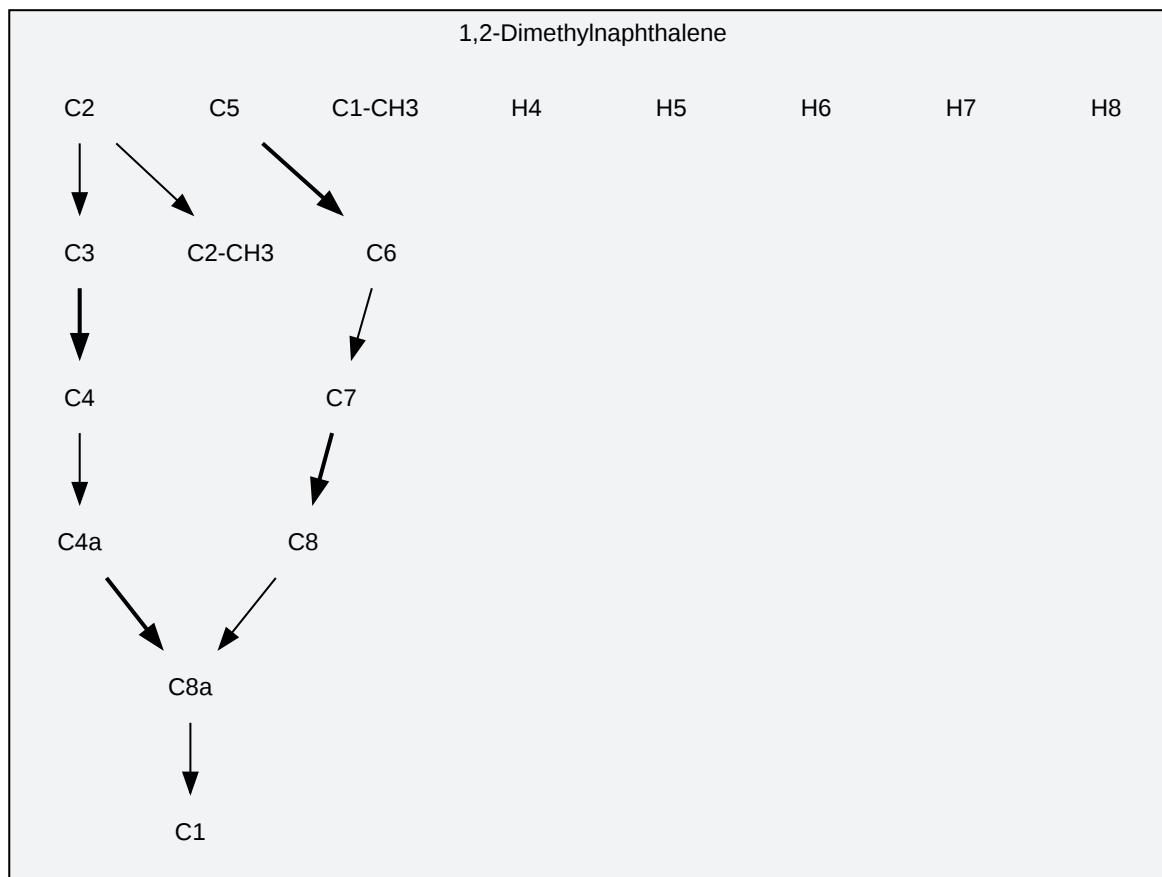
For Researchers, Scientists, and Drug Development Professionals

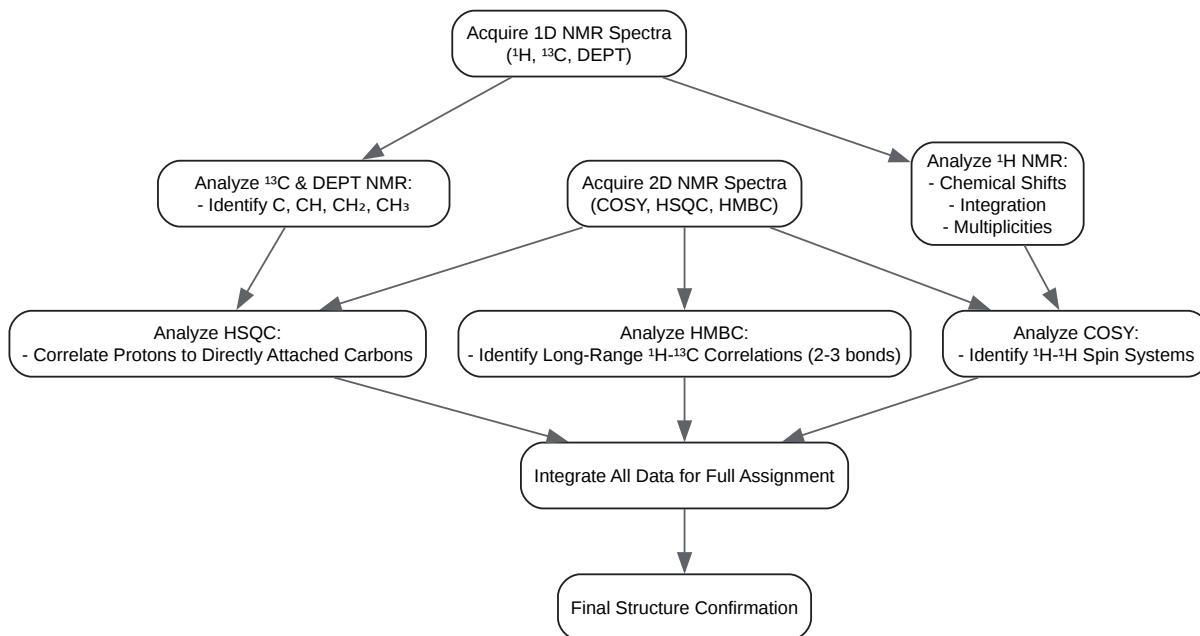
## Introduction

Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable analytical technique in chemical and pharmaceutical sciences for the structural elucidation of organic molecules. This application note provides a detailed protocol and spectral assignment for the  $^1\text{H}$  and  $^{13}\text{C}$  NMR analysis of **1,2-Dimethylnaphthalene**, a bicyclic aromatic hydrocarbon. The data and methodologies presented herein serve as a valuable resource for researchers engaged in the synthesis, identification, and characterization of naphthalene derivatives and related polycyclic aromatic compounds.

## Molecular Structure and Numbering

The structural formula of **1,2-Dimethylnaphthalene** with the standardized numbering for NMR signal assignment is depicted below. This numbering scheme is utilized throughout this document for the unambiguous assignment of proton and carbon signals.





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